

Direct Orange 15 as a Histological Counterstain: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Orange 15

Cat. No.: B1584190

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Direct Orange 15 is a stilbene class anionic dye, soluble in water to produce an orange to reddish-orange color.[1][2] While primarily utilized in the textile and paper industries for dyeing cellulose fibers, silk, and leather, its properties suggest potential applications in histology as a cytoplasmic counterstain.[1][2] Anionic dyes, in acidic solutions, are attracted to positively charged proteins in the cytoplasm, connective tissue, and muscle, providing a contrasting color to nuclear stains like hematoxylin. This document provides detailed application notes and representative protocols for the use of **Direct Orange 15** as a counterstain in standard histological preparations.

It is important to note that while **Direct Orange 15** shares characteristics with commonly used histological counterstains, its application in this context is not extensively documented. The following protocols are based on established principles of histological staining and may require optimization for specific tissues and applications.

Principle of Staining

In a typical histological staining procedure, the primary stain, often a basic dye like hematoxylin, binds to acidic components of the cell, primarily the nucleic acids in the nucleus, staining them blue to purple. The counterstain, in this case, the anionic **Direct Orange 15**, subsequently stains the basic components of the tissue, such as proteins in the cytoplasm and

connective tissue, in shades of orange. This differential staining allows for clear visualization and morphological assessment of tissue sections.

Physicochemical Properties of Direct Orange 15

A summary of the key properties of **Direct Orange 15** is presented in the table below.

Property	Value	Reference
C.I. Name	Direct Orange 15	[1]
C.I. Number	40002/40003	[1]
CAS Number	1325-35-5	[1]
Molecular Structure	Stilbene Class	[1]
Solubility	Soluble in water (orange solution), slightly soluble in alcohol.	[1]
Color in Acidic Solution	Yellow-brown in 10% sulfuric acid.	[1]
Color in Basic Solution	Becomes more red in thick sodium hydroxide solution.	[1]

Experimental Protocols

The following are representative protocols for the use of **Direct Orange 15** as a counterstain for formalin-fixed, paraffin-embedded tissue sections.

Protocol 1: Direct Orange 15 as a Simple Counterstain to Hematoxylin

This protocol outlines the use of **Direct Orange 15** as a general cytoplasmic counterstain following nuclear staining with hematoxylin.

Reagents:

- Harris' Hematoxylin solution
- **Direct Orange 15** staining solution (see preparation below)
- Acid alcohol (1% HCl in 70% ethanol)
- Scott's tap water substitute (or other bluing agent)
- Graded alcohols (70%, 95%, 100%)
- Xylene (or a xylene substitute)
- Permanent mounting medium

Preparation of 1% **Direct Orange 15** Staining Solution:

- Weigh 1 gram of **Direct Orange 15** powder.
- Dissolve in 100 mL of distilled water.
- Add 0.5 mL of glacial acetic acid to acidify the solution.
- Stir until fully dissolved and filter before use.

Staining Procedure:

Step	Reagent	Time
1	Xylene (or substitute)	2 changes, 5 min each
2	100% Alcohol	2 changes, 3 min each
3	95% Alcohol	2 changes, 3 min each
4	70% Alcohol	3 min
5	Running tap water	5 min
6	Harris' Hematoxylin	5-10 min
7	Running tap water	1 min
8	1% Acid Alcohol	1-3 dips
9	Running tap water	1 min
10	Scott's Tap Water Substitute	1-2 min
11	Running tap water	2 min
12	1% Direct Orange 15 Solution	1-3 min
13	95% Alcohol	2 changes, 10 dips each
14	100% Alcohol	2 changes, 2 min each
15	Xylene (or substitute)	2 changes, 5 min each
16	Mount with permanent mounting medium	-

Expected Results:

- Nuclei: Blue/Purple
- Cytoplasm, muscle, erythrocytes: Shades of orange
- Collagen: Pale orange

Protocol 2: Modified Van Gieson-type Stain with Direct Orange 15

This protocol is an adaptation of the classic Van Gieson stain, substituting the commonly used Orange G with **Direct Orange 15** to provide a yellow-orange counterstain to the red of acid fuchsin for connective tissue.

Reagents:

- Weigert's Iron Hematoxylin (Solutions A and B)
- Van Gieson-type staining solution (see preparation below)
- 95% Alcohol
- 100% Alcohol
- Xylene (or a xylene substitute)
- Permanent mounting medium

Preparation of Van Gieson-type Staining Solution:

- Prepare a saturated aqueous solution of picric acid.
- Prepare a 1% aqueous solution of Acid Fuchsin.
- Prepare a 1% aqueous solution of **Direct Orange 15**.
- To 100 mL of the saturated picric acid solution, add 5 mL of the 1% Acid Fuchsin solution and 10 mL of the 1% **Direct Orange 15** solution. The optimal ratio may require adjustment.
- Mix well. The solution is stable for several months.

Staining Procedure:

Step	Reagent	Time
1	Deparaffinize and rehydrate to distilled water	-
2	Weigert's Iron Hematoxylin (freshly mixed)	10 min
3	Running tap water	5 min
4	Distilled water	Rinse
5	Van Gieson-type Solution with Direct Orange 15	3-5 min
6	95% Alcohol	Blot section and dip briefly
7	100% Alcohol	2 changes, 2 min each
8	Xylene (or substitute)	2 changes, 5 min each
9	Mount with permanent mounting medium	-

Expected Results:

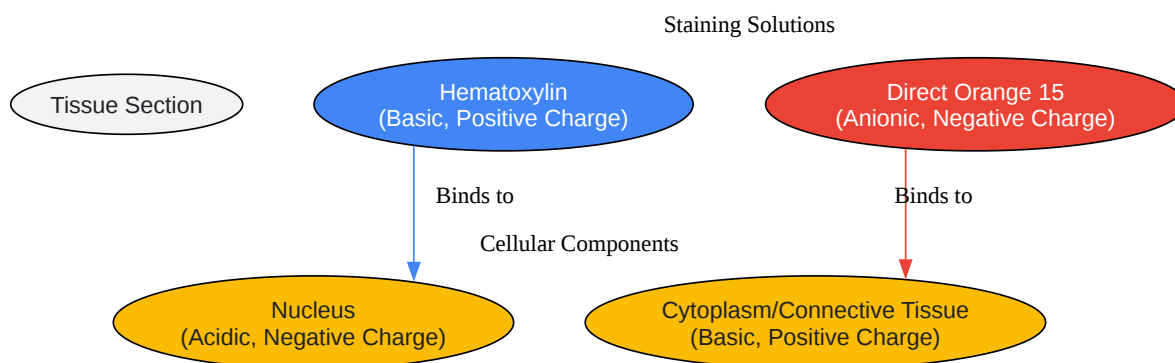
- Nuclei: Black/Dark Brown
- Collagen: Red/Pink
- Muscle, cytoplasm, erythrocytes: Yellow-orange

Diagrams



[Click to download full resolution via product page](#)

Caption: General workflow for histological staining.



[Click to download full resolution via product page](#)

Caption: Principle of differential staining.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Direct Orange 15 as a Histological Counterstain: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584190#direct-orange-15-as-a-counterstain-in-histology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com